

# Application Notes & Protocols: Poly(vinyl chloride) in Research Laboratories

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## Compound of Interest

Compound Name: Ethylenyl  
CAS No.: 2669-89-8  
Cat. No.: B1607031

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## Introduction

Poly(vinyl chloride), commonly known as PVC, is the third most-produced synthetic plastic polymer globally.<sup>[1]</sup> It is a high-strength, versatile thermoplastic material valued in research and pharmaceutical settings for its durability, cost-effectiveness, biocompatibility, and resistance to many inorganic chemicals, diluted acids, and alkalis.<sup>[1][2][3]</sup> Common laboratory and medical applications include flexible tubing, single-use containers, surgical gloves, blood bags, intravenous (IV) infusion sets, and pharmaceutical blister packaging.<sup>[1][2][3][4]</sup>

While PVC's properties make it suitable for a wide range of applications, its use in drug development and research requires careful consideration of two critical phenomena: the sorption of drug substances onto the PVC matrix and the leaching of chemical additives, primarily plasticizers, from the polymer into the laboratory or drug solutions.<sup>[5][6][7]</sup> These interactions can impact experimental results, drug efficacy, and patient safety.

## Key Applications in Research and Drug Development

- **General Laboratory Apparatus:** Flexible PVC tubing is a staple for fluid transfer lines in various experimental setups due to its clarity, flexibility, and low gas permeability.[3] It is also fabricated into protective sheeting, containers, and disposable vinyl gloves for handling non-hazardous materials.[1]
- **Drug Delivery Systems:** Plasticized PVC is extensively used for IV bags and infusion tubing. [1][2] Its flexibility and transparency are advantageous for administering therapeutic agents. However, interactions between the drug and the PVC material are a significant concern.
- **Pharmaceutical Packaging:** Rigid PVC films are standard for creating blister packs for solid dosage forms like tablets and capsules.[2][4] These films provide a protective barrier against moisture and oxygen, preserving the stability and shelf life of medications.[2]

#### Critical Considerations for PVC Use in a Research Context

- **Drug Sorption:** Many therapeutic agents, particularly those that are lipophilic (fat-soluble), can be lost from a solution through adsorption (adhering to the surface) or absorption (diffusing into the polymer matrix) when they come into contact with PVC.[5][8][9] This loss can reduce the effective dose of a drug delivered in preclinical or clinical studies, leading to inaccurate data and potentially reduced therapeutic efficacy.[6] Drugs like diazepam, nitroglycerin, and insulin are known to exhibit significant sorption to PVC.[6][10]
- **Plasticizer Leaching:** To impart flexibility, PVC is compounded with additives called plasticizers, which are not chemically bound to the polymer chain.[11][12] The most common plasticizer, di(2-ethylhexyl) phthalate (DEHP), can migrate or "leach" from the PVC material into solutions it contacts.[7][12] This is a major concern in drug development and patient care, as leached plasticizers can contaminate sterile preparations and have been linked to toxicological effects.[7][13] The rate of leaching is influenced by temperature, contact time, and the lipophilicity of the solution.[12][14]

## Data Presentation

The following tables summarize key quantitative data regarding the performance and characteristics of PVC in a laboratory setting.

**Table 1: Chemical Compatibility of Poly(vinyl chloride)** This table provides a general guide to the resistance of rigid PVC to various chemicals at room temperature over a 48-hour exposure

period. Plasticized (flexible) PVC may exhibit lower resistance.

| Chemical Class           | Reagent Example             | Compatibility Rating          | Notes                                                                          |
|--------------------------|-----------------------------|-------------------------------|--------------------------------------------------------------------------------|
| Acids (Dilute)           | Hydrochloric Acid (<37%)    | A - Excellent                 | Can be used at concentrations up to 60°C.[15]                                  |
| Acids (Strong Oxidizing) | Nitric Acid (>50%)          | D - Severe Effect             | Hot or concentrated nitric acid will attack PVC.[15]                           |
| Acids (Organic)          | Acetic Acid (>20%)          | C - Fair to D - Severe Effect | Not recommended for continuous use, especially at high concentrations.[16][17] |
| Alkalis                  | Sodium Hydroxide            | A - Excellent                 | Not attacked by alkalis at temperatures up to 60°C.[15]                        |
| Alcohols                 | Ethanol, Isopropanol        | A - Excellent to C - Fair     | Generally good resistance, but some swelling may occur with ethanol.[16]       |
| Fats & Oils              | Vegetable Oils, Mineral Oil | A - Excellent                 | PVC exhibits good resistance to fats and oils.[15][18]                         |
| Halogens                 | Chlorine (moist), Bromine   | D - Severe Effect             | Will attack PVC, even at low concentrations. [15]                              |
| Solvents (Ketones)       | Acetone                     | D - Severe Effect             | Not recommended for any use.[16][19]                                           |
| Solvents (Aromatic)      | Benzene, Toluene            | D - Severe Effect             | Causes significant swelling and softening.[18]                                 |
| Solvents (Chlorinated)   | Carbon Tetrachloride        | D - Severe Effect             | Not compatible.[18]                                                            |

Rating Key: A=Excellent; B=Good (Minor Effect); C=Fair (Moderate Effect, not for continuous use); D=Severe Effect (Not Recommended). Data compiled from multiple sources.[\[15\]](#)[\[16\]](#)[\[18\]](#)[\[19\]](#) Always test under specific application conditions.

Table 2: Sorption of Selected Drugs to PVC Infusion Sets This table illustrates the percentage of drug loss due to sorption when infused through PVC tubing compared to other materials.

| Drug          | Concentration  | Flow Rate    | Tubing Material | % Drug Loss                                                               |
|---------------|----------------|--------------|-----------------|---------------------------------------------------------------------------|
| Diazepam      | 20 mg / 500 mL | 1 mL / min   | PVC             | High Sorption (up to 20%) <a href="#">[9]</a>                             |
| Diazepam      | 10 mg / 100 mL | 1 mL / min   | Polyolefin (PO) | < 10% <a href="#">[8]</a>                                                 |
| Nitroglycerin | 50 mg / 250 mL | 0.5 mL / min | PVC             | Up to 50% <a href="#">[6]</a> <a href="#">[9]</a>                         |
| Nitroglycerin | 50 mg / 250 mL | 1.0 mL / min | PVC             | ~25% (Sorption decreases at higher flow rates)<br><a href="#">[9]</a>     |
| Insulin       | 50 IU / 500 mL | -            | PVC             | Significant loss (adsorption) <a href="#">[5]</a><br><a href="#">[10]</a> |
| Paracetamol   | -              | -            | PVC             | Negligible <a href="#">[5]</a>                                            |
| Clonazepam    | -              | -            | PVC             | Up to 50% <a href="#">[10]</a>                                            |

Table 3: Leaching of DEHP Plasticizer from PVC Medical Devices This table shows examples of DEHP leaching from PVC materials into various media.

| PVC Product            | Contact Medium            | Incubation Time | Amount of DEHP Leached          |
|------------------------|---------------------------|-----------------|---------------------------------|
| Platelet Bag (PL-146)  | Bovine Calf Serum         | 1 Day           | ~1.1 mg / g of bag material[20] |
| Platelet Bag (PL-146)  | Bovine Calf Serum         | 5 Days          | ~3.3 mg / g of bag material[20] |
| Platelet Bag (PL-146)  | Normal Saline             | 5 Days          | Not detectable[20]              |
| IV Fluid Bags          | 5% Dextrose               | -               | Leaching detected[21]           |
| Enteral Nutrition Sets | Enteral Nutrition Formula | -               | Leaching detected[21]           |

## Experimental Protocols

### Protocol 1: Evaluation of Drug Sorption to PVC Infusion Tubing

Objective: To quantify the percentage loss of a drug from a solution due to sorption when passed through a specified length of PVC tubing. This protocol is adapted from established methodologies.[22][23]

Materials:

- PVC infusion tubing (e.g., 1-meter length)
- Non-PVC tubing (e.g., Polyolefin or Polyethylene) as a negative control
- Glass bottle or container for the drug solution
- Syringe pump or peristaltic pump
- Test drug and appropriate solvent/vehicle (e.g., 5% dextrose solution)
- Amber glass collection vials

- Validated High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

#### Methodology:

- Solution Preparation:
  - Prepare a stock solution of the test drug (e.g., 1 mg/mL in methanol for diazepam).[22]
  - Dilute the stock solution to the final, clinically relevant concentration in the chosen vehicle (e.g., dilute to 100 µg/mL diazepam in 100 mL of 5% dextrose solution).[22] Prepare a sufficient volume for the entire experiment.
  - Take a "time zero" sample directly from the glass bottle to establish the initial concentration ( $C_0$ ).
- Experimental Setup:
  - Cut a precise length (e.g., 1 meter) of the PVC tubing to be tested.
  - Connect the tubing to the glass drug reservoir and the infusion pump according to the manufacturer's instructions.
  - Prime the tubing by running the drug solution through it for a brief period to waste, ensuring the entire line is filled.
- Sample Collection:
  - Set the pump to a clinically relevant flow rate (e.g., 1 mL/min for diazepam).[8][22]
  - Begin the infusion and start a timer.
  - Collect effluent samples (e.g., 1 mL) into amber vials at specified time points (e.g., 5, 30, 60, 120, and 240 minutes).[22]
- Analysis:

- Analyze the drug concentration of the "time zero" sample and all collected effluent samples using the validated HPLC method.[\[22\]](#)
- Perform the experiment in triplicate to ensure reproducibility.
- Data Calculation:
  - Calculate the percentage of drug delivered at each time point (t) using the formula:
    - $\% \text{ Delivered} = (\text{Concentration at time } t / \text{Initial Concentration } C_0) * 100$
  - Calculate the percentage of drug sorbed (lost) at each time point:
    - $\% \text{ Sorbed} = 100 - \% \text{ Delivered}$

## Protocol 2: Quantification of Leached Plasticizers from PVC Labware

Objective: To measure the amount of a target plasticizer (e.g., DEHP) that migrates from a PVC material into a solvent under controlled conditions. This protocol is based on standard migration testing principles.[\[14\]](#)[\[24\]](#)

Materials:

- PVC material sample (e.g., a section of tubing, a piece of film)
- Extraction solvent (select based on application, e.g., n-hexane for fatty simulants, 50% ethanol for alcoholic simulants, or purified water).
- Sealed glass containers with PTFE-lined caps
- Forced convection oven or incubator
- Analytical balance
- Volumetric glassware
- Validated analytical system: Gas Chromatography-Mass Spectrometry (GC-MS) or HPLC.

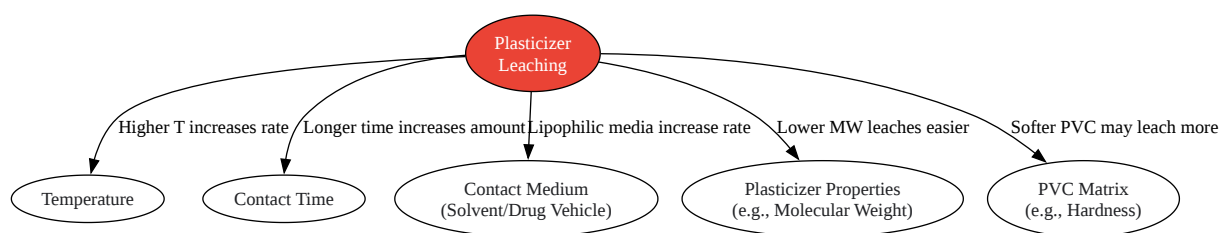
## Methodology:

- Sample Preparation:
  - Cut a sample of the PVC material of a known surface area or weight. Ensure clean cuts and handle with forceps to avoid contamination.
  - Weigh the sample accurately using an analytical balance.
- Extraction/Incubation:
  - Place the PVC sample into a glass container.
  - Add a precise volume of the pre-heated extraction solvent, ensuring the sample is fully submerged. The ratio of sample surface area to solvent volume should be standardized (e.g., 6 dm<sup>2</sup> per 1 L of solvent).
  - Seal the container tightly.
  - Place the assembly in an oven set to a specified temperature (e.g., 50°C) for a defined period (e.g., 72 hours) to accelerate migration.[\[25\]](#)
- Sample Analysis:
  - After incubation, cool the container to room temperature.
  - Carefully remove the PVC sample.
  - The remaining solvent now contains the leached plasticizer.
  - Prepare a calibration curve using standards of the target plasticizer (e.g., DEHP).
  - Analyze an aliquot of the solvent using a validated GC-MS or HPLC method to determine the concentration of the leached plasticizer.
- Data Calculation:
  - Calculate the total mass of the plasticizer that leached into the solvent.

- Express the result as the mass of plasticizer leached per unit of PVC sample surface area (e.g.,  $\mu\text{g}/\text{cm}^2$ ) or per unit mass of the PVC sample (e.g.,  $\mu\text{g}/\text{g}$ ).

## Visualizations

// Invisible edges for layout prep\_sol -> setup [style=invis]; } .dot Caption: Workflow for Drug Sorption Analysis.



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